

Proper Disposal Procedures for KRAS G12C Inhibitor 31

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Compound of Interest

Compound Name: KRAS G12C inhibitor 31

Cat. No.: B12406756

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The following provides essential safety and logistical information for the proper handling and disposal of **KRAS G12C inhibitor 31** (CAS No. 2752352-86-4) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Hazard Identification and Safety Precautions

KRAS G12C inhibitor 31 is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.

Precautions for Safe Handling:

- Avoid contact with eyes, skin, and clothing.
- Do not eat, drink, or smoke when using this product[1].
- Avoid the formation of dust and aerosols[1].
- Use only in areas with appropriate exhaust ventilation[1].

- Wash skin thoroughly after handling[1].
- Avoid release to the environment[1].

Personal Protective Equipment (PPE): Standard laboratory PPE should be worn at all times when handling this compound, including:

- Safety glasses with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Storage and Stability

Proper storage is essential to maintain the integrity of the inhibitor and prevent accidental release.

Parameter	Condition	Source
Storage Temperature (Powder)	-20°C	[1]
Storage Temperature (in Solvent)	-80°C	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]
Conditions to Avoid	Direct sunlight, sources of ignition	[1]

Step-by-Step Disposal Protocol

Disposal of **KRAS G12C inhibitor 31** and associated materials must be handled through an approved hazardous waste program. Under no circumstances should this chemical or its solutions be disposed of down the drain, due to its high aquatic toxicity[1].

Experimental Protocols: No specific experimental protocols for the disposal of **KRAS G12C inhibitor 31** were cited in the provided documentation. The following step-by-step procedure,

synthesized from safety data sheets and general laboratory waste guidelines, serves as the standard operational protocol for its disposal.

Step 1: Waste Identification and Segregation

- Identify all waste streams containing **KRAS G12C inhibitor 31**, including pure compound, solutions, and contaminated labware.
- Segregate this waste from non-hazardous and other types of chemical waste (e.g., flammables, acids, bases) to prevent reactions[2][3].

Step 2: Preparing Waste Containers

- Use only approved, compatible, and leak-proof containers for hazardous chemical waste[3][4]. Plastic is often preferred[4].
- Label the container clearly with "Hazardous Waste" and the full chemical name: "**KRAS G12C inhibitor 31**". List all contents, including solvents and their approximate concentrations.
- Keep the waste container securely closed except when adding waste[4][5].

Step 3: Disposal of Unused or Expired Compound (Solid)

- If possible, dispose of the pure compound in its original, labeled container.
- If transferring to a new container, ensure it is appropriate, sealed, and clearly labeled.
- This solid waste must be collected by a certified hazardous waste disposal service[1].

Step 4: Disposal of Solutions Containing the Inhibitor (Liquid)

- Collect all aqueous and solvent-based solutions containing **KRAS G12C inhibitor 31** in a designated hazardous liquid waste container.
- Do not mix with incompatible waste streams[2].

- Collect spillage by using an absorbent, inert material and place it into the solid hazardous waste container[1].

Step 5: Disposal of Contaminated Labware and PPE (Solid)

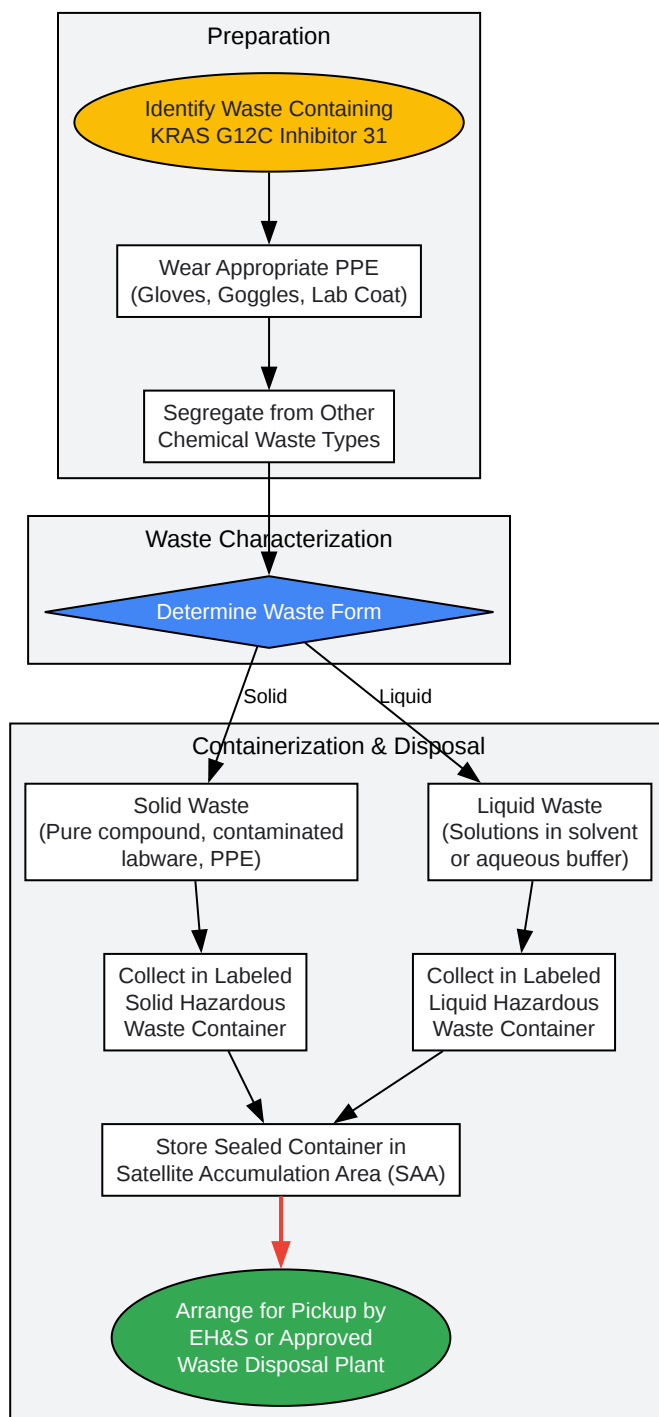
- Items such as gloves, pipette tips, and empty vials that are contaminated with the inhibitor should be collected in a designated solid hazardous waste container.
- Empty containers that held the inhibitor should be treated as hazardous waste and disposed of through the institutional waste program. For containers that held acutely hazardous "P-list" waste, triple rinsing is required; however, **KRAS G12C inhibitor 31** is not typically categorized as such. Standard procedure for hazardous material containers should be followed[5][6].

Step 6: Storage and Collection

- Store the prepared hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory[2][4].
- The SAA must be at or near the point of generation and inspected weekly for leaks[2][4].
- Contact your institution's Environmental Health and Safety (EH&S) department to schedule a pickup for the hazardous waste[4].

Disposal Workflow Diagram

KRAS G12C Inhibitor 31 Disposal Workflow

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